

2,2-Diethylbutanoic Acid: A Non-Hydrolyzable Fatty Acid Analog with Limited Characterization

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Compound of Interest

Compound Name: 2,2-Diethylbutanoic acid

Cat. No.: B1594719

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Introduction

2,2-Diethylbutanoic acid is a branched-chain fatty acid that, due to its quaternary alpha-carbon, is resistant to metabolic degradation via beta-oxidation. This structural feature makes it a potential tool for researchers as a non-hydrolyzable fatty acid analog to investigate cellular processes that are influenced by fatty acids, independent of their metabolic breakdown. However, a comprehensive review of available scientific literature reveals that **2,2-diethylbutanoic acid** is not a widely studied compound in biological research. While its chemical and physical properties are documented, detailed information regarding its biological effects, specific applications as a research tool, and the signaling pathways it may modulate is scarce.

This document summarizes the currently available information on **2,2-diethylbutanoic acid** and provides a general overview of the potential applications of non-hydrolyzable fatty acid analogs in research. It is important to note that the detailed experimental protocols and quantitative data tables requested cannot be provided due to the lack of specific studies on this particular compound.

Chemical and Physical Properties

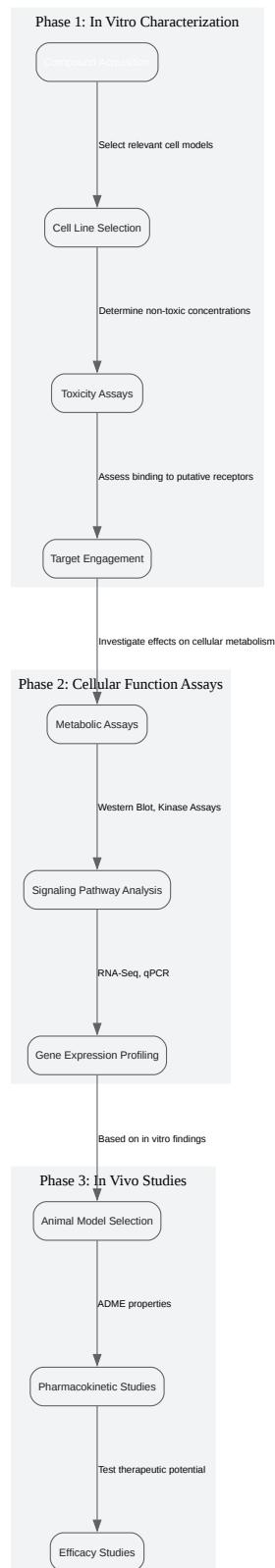
A summary of the key chemical and physical properties of **2,2-diethylbutanoic acid** is presented in the table below. This information is compiled from various chemical databases

and supplier information.

Property	Value	Reference
Molecular Formula	C8H16O2	[1] [2] [3] [4]
Molecular Weight	144.21 g/mol	[1]
CAS Number	813-58-1	[1] [2]
Melting Point	36 °C	[5]
Boiling Point	220-222 °C	[4]
Synonyms	2,2-Diethylbutanoic acid, Triethylacetic acid	[1] [2]

Potential Applications in Research (Hypothetical)

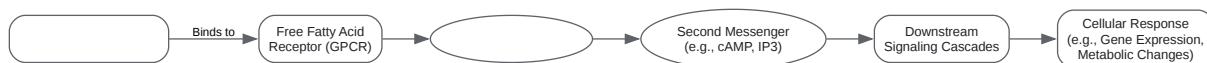
While specific experimental data for **2,2-diethylbutanoic acid** is lacking, its nature as a non-hydrolyzable fatty acid analog suggests potential utility in the following areas of research. The workflow for investigating such a compound is outlined below.

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Caption: Hypothetical research workflow for characterizing a novel non-hydrolyzable fatty acid analog.

Studying G-Protein Coupled Receptors (GPCRs)

Many fatty acids act as signaling molecules by binding to specific GPCRs, such as the free fatty acid receptors (FFARs). A non-hydrolyzable analog like **2,2-diethylbutanoic acid** could be used to stimulate these receptors continuously without being consumed by metabolic processes, allowing for a clearer investigation of the downstream signaling pathways.



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Caption: Generalized signaling pathway for a fatty acid analog via a G-protein coupled receptor.

Investigating Protein Acylation

Fatty acids are covalently attached to proteins in a process called acylation, which can affect protein localization and function. A non-hydrolyzable analog could be used to study the enzymes involved in this process or to create acylated proteins that are resistant to removal of the fatty acid moiety, thereby "locking" the protein in a particular state.

Limited Biological Data

One commercially available source suggests that **2,2-diethylbutanoic acid** may act as a fluorescent probe for detecting messenger RNA (mRNA) and could potentially inhibit tumor growth by binding to the cell membrane.^[5] However, these claims are not substantiated by peer-reviewed research articles in the provided search results, and no quantitative data or experimental details are available to support these statements.

Experimental Protocols (General)

Due to the absence of specific studies on **2,2-diethylbutanoic acid**, detailed experimental protocols cannot be provided. However, researchers interested in investigating this compound

could adapt standard protocols used for other fatty acid analogs. Below are general outlines for key experiments.

Cell Viability Assay

Objective: To determine the cytotoxic effects of **2,2-diethylbutanoic acid** on a chosen cell line.

Protocol Outline:

- Cell Culture: Plate cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Compound Preparation: Prepare a stock solution of **2,2-diethylbutanoic acid** in a suitable solvent (e.g., DMSO) and then prepare serial dilutions in cell culture medium.
- Treatment: Replace the culture medium with the medium containing different concentrations of **2,2-diethylbutanoic acid**. Include a vehicle control (medium with DMSO) and an untreated control.
- Incubation: Incubate the cells for a specified period (e.g., 24, 48, 72 hours).
- Viability Assessment: Use a commercial cell viability reagent (e.g., MTT, PrestoBlue) according to the manufacturer's instructions.
- Data Analysis: Measure the absorbance or fluorescence using a plate reader and calculate the percentage of viable cells relative to the control. Plot the results to determine the IC₅₀ value.

GPCR Activation Assay

Objective: To assess whether **2,2-diethylbutanoic acid** can activate a specific fatty acid-sensing GPCR.

Protocol Outline:

- Cell Line: Use a cell line that endogenously expresses the GPCR of interest or a reporter cell line where the GPCR is overexpressed and linked to a reporter gene (e.g., luciferase or β -galactosidase).

- Treatment: Treat the cells with varying concentrations of **2,2-diethylbutanoic acid**. Include a known agonist for the receptor as a positive control.
- Incubation: Incubate for a period sufficient to allow for receptor activation and reporter gene expression.
- Assay: Perform the appropriate reporter assay (e.g., measure luminescence for luciferase) or measure the levels of a second messenger (e.g., cAMP).
- Data Analysis: Normalize the reporter activity to a control and plot the dose-response curve to determine the EC50 value.

Conclusion

While **2,2-diethylbutanoic acid** possesses the structural characteristics of a non-hydrolyzable fatty acid analog, there is a significant lack of published research on its biological effects and applications. The information available is insufficient to provide detailed application notes, quantitative data, or specific experimental protocols as requested. Researchers interested in using this compound would need to perform foundational in vitro and in vivo studies to characterize its biological activity and potential as a research tool. The general protocols and hypothetical applications described here can serve as a starting point for such investigations.

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